

3,3-Dimethylbutylamine IUPAC name and structure

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Compound of Interest

Compound Name: 3,3-Dimethylbutylamine

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An In-Depth Technical Guide to 3,3-Dimethylbutylamine

This technical guide provides a comprehensive overview of **3,3-Dimethylbutylamine**, including its chemical identity, physicochemical properties, and relevant experimental methodologies for researchers, scientists, and drug development professionals.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is 3,3-dimethylbutan-1-amine.[1][2][3] It is a primary aliphatic amine.

Key Structural Identifiers:

- Molecular Formula: C₆H₁₅N[1][2][4]
- SMILES: CC(C)(C)CCN[2][3]
- InChI Key: GPWHFPWZAPOYNO-UHFFFAOYSA-N[1][2]
- Linear Formula: (CH₃)₃CCH₂CH₂NH₂[2][5]

Below is a visualization of the chemical structure of 3,3-dimethylbutan-1-amine.

Caption: Chemical structure of 3,3-dimethylbutan-1-amine.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,3-Dimethylbutylamine**.

Property	Value	Reference(s)
Molecular Weight	101.19 g/mol	[1] [2] [4]
CAS Number	15673-00-4	[1] [2] [4]
Appearance	Colorless to Yellow Liquid	[2]
Density	0.752 g/mL at 25 °C	[2] [5]
Boiling Point	114-116 °C	[2] [5]
Flash Point	6 °C (42.8 °F) - closed cup	[2]
Refractive Index	1.4135 (n ₂₀ /D)	
Purity	Typically available at 95% or 97% assay	[2] [5]

Experimental Protocols

While specific synthesis protocols for **3,3-Dimethylbutylamine** are not detailed in the provided results, methodologies for the analysis of structurally similar compounds and the in-vivo application of related molecules are available. These can serve as a valuable reference for researchers.

Analytical Protocol for Quantification of a Structural Isomer (1,3-Dimethylbutylamine)

This protocol describes the extraction and analysis of the structural isomer 1,3-dimethylbutylamine (DMBA) from dietary supplements, which can be adapted for the quantification of **3,3-Dimethylbutylamine** in complex matrices.[\[6\]](#)

Objective: To extract and quantify DMBA from powdered supplement samples using UHPLC-MS.

Materials:

- Methanol:water (50:50) solution
- 0.45 μ m PVDF syringe filters
- Centrifuge
- Shaker and Sonicator
- UHPLC-MS system

Methodology:

- Sample Preparation:
 - Weigh 1 gram of the powdered bulk product or the contents of 1-2 capsules.
 - Add 20 mL of the methanol:water (50:50) extraction solution.
 - Agitate the mixture by shaking for 20 minutes, followed by sonication for 20 minutes.[6]
 - Centrifuge the resulting mixture at 5525 x g for 20 minutes.[6]
- Extraction and Filtration:
 - Carefully collect the supernatant.
 - Filter the supernatant through a 0.45 μ m PVDF syringe filter to remove any particulate matter.[6]
- Analysis:
 - The resulting solution is then serially diluted as needed for analysis.
 - Analyze the sample using a validated UHPLC-MS method for the identification and quantification of the target amine.[6]

In-Vivo Experimental Protocol for a Structural Analog (3,3-dimethyl-1-butanol)

This protocol details the oral administration of 3,3-dimethyl-1-butanol (DMB), a structural analog of **3,3-Dimethylbutylamine**, to mice to study its effects on the gut microbiota-dependent metabolism of trimethylamine N-oxide (TMAO).[\[4\]](#)

Objective: To chronically administer DMB to mice via drinking water to inhibit microbial trimethylamine (TMA) production.

Materials:

- 3,3-dimethyl-1-butanol (DMB)
- Standard rodent chow and drinking bottles
- Experimental mice (e.g., C57BL/6J)

Methodology:

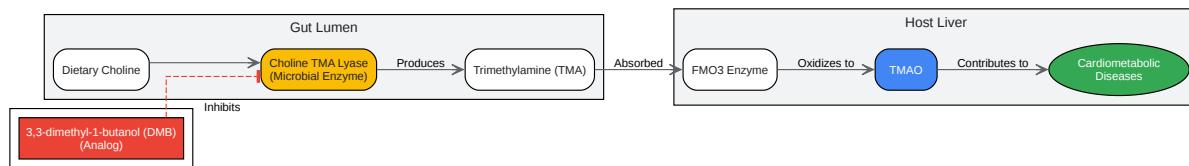
- Animal Acclimatization:
 - House the mice in a controlled environment for at least one week prior to the experiment, with ad libitum access to standard chow and water.[\[4\]](#)
- DMB Solution Preparation:
 - Prepare a 1% (v/v) DMB solution by adding 10 mL of DMB to 990 mL of drinking water.[\[4\]](#)
 - Mix the solution thoroughly. It is recommended to prepare a fresh solution weekly.[\[4\]](#)
- Experimental Groups and Treatment:
 - Divide the mice into a control group (receiving regular drinking water) and a treatment group (receiving the 1% DMB solution).[\[4\]](#)
 - Replace the water bottles in the treatment group cages with the DMB solution.

- Ensure ad libitum access and monitor fluid consumption regularly.[4]
- Monitoring:
 - Monitor the health of the mice daily and record their body weight on a weekly basis.[4]

Signaling Pathway and Mechanism of Action

While **3,3-Dimethylbutylamine** itself is primarily a chemical intermediate, its structural analog, 3,3-dimethyl-1-butanol (DMB), has a well-defined biological mechanism of action. DMB acts as a non-lethal inhibitor of trimethylamine (TMA) production by gut microbiota.[4] It competitively inhibits the microbial enzyme choline TMA lyase, which reduces the formation of TMA from dietary sources like choline.[4] TMA is a precursor to trimethylamine N-oxide (TMAO), a metabolite linked to cardiometabolic diseases.[4]

The following diagram illustrates this inhibitory pathway.



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Caption: Inhibition of TMAO production by the analog 3,3-dimethyl-1-butanol.

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